Technical Guide: 3-(Chloromethyl)pyridin-2-amine - CAS Number and Identification

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Compound of Interest

Compound Name:	*3-(Chloromethyl)pyridin-2-amine*
CAS No.:	*858431-29-5*
Cat. No.:	*B1292542*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Chloromethyl)pyridin-2-amine**, focusing on its identification, chemical properties, and synthetic methodologies. The information is intended to support research and development activities in medicinal chemistry and related fields where this compound may serve as a key building block.

Chemical Identification

3-(Chloromethyl)pyridin-2-amine is a substituted pyridine derivative. Its unique structure, featuring both a reactive chloromethyl group and an amino group on the pyridine ring, makes it a valuable intermediate in the synthesis of more complex molecules.

CAS Number: 858431-29-5[1][2]

The compound is also commonly available as a hydrochloride salt, which has a different CAS number.

3-(Chloromethyl)pyridin-2-amine Hydrochloride CAS Number: 858431-27-3[3][4]

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Table 1: Compound Identification

Identifier	Value
IUPAC Name	3-(Chloromethyl)pyridin-2-amine
Molecular Formula	$C_6H_7ClN_2$
Molecular Weight	142.59 g/mol
Appearance	Off-white to white powder/solid[1]
SMILES	NC1=NC=CC=C1CCl
InChI	InChI=1S/C6H7ClN2/c7-4-5-2-1-3-9-6(5)8/h1-3H,4H2,(H2,8,9)

Physicochemical Properties

The following table summarizes some of the key physicochemical properties of **3-(Chloromethyl)pyridin-2-amine** and its hydrochloride salt. Please note that some of these values are predicted.

Table 2: Physicochemical Data

Property	3-(Chloromethyl)pyridin-2-amine	3-(Chloromethyl)pyridin-2-amine HCl
Molecular Formula	$C_6H_7ClN_2$	$C_6H_8Cl_2N_2$
Molecular Weight	142.59 g/mol	179.05 g/mol [3]
Topological Polar Surface Area (TPSA)	-	38.91 Å²[3]
logP (predicted)	-	1.8244[3]
Hydrogen Bond Donors	-	1[3]
Hydrogen Bond Acceptors	-	2[3]
Rotatable Bonds	-	1[3]

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Spectroscopic and Analytical Characterization

Detailed spectroscopic data for **3-(Chloromethyl)pyridin-2-amine** is not extensively published. However, based on the analysis of structurally related compounds, the expected spectral characteristics are summarized below. These tables provide a guide for researchers in confirming the identity and purity of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring, the aminomethyl protons, and the protons of the chloromethyl group. The chemical shift of the chloromethyl protons is a key diagnostic feature.

Protons	Chemical Shift (δ, ppm)	Multiplicity
Pyridine-H	6.6 - 8.0	m
$-NH_2$	4.5 - 5.5	br s
$-CH_2Cl$	~4.0 - 4.5[5]	s

The ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule.

Carbon	Chemical Shift (δ, ppm)
Pyridine-C	110 - 160
$-CH_2Cl$	40 - 50

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the amine and chloromethyl functional groups, as well as the pyridine ring vibrations.

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Functional Group	Wavenumber (cm^{-1})	Description
N-H Stretch (Amine)	3200 - 3400	Two bands for primary amine
C-H Stretch (Aromatic)	3000 - 3100	
C=C, C=N Stretch (Pyridine Ring)	1400 - 1600	
C-Cl Stretch	650 - 800	

Mass Spectrometry (MS)

Mass spectrometry is a crucial tool for determining the molecular weight and fragmentation pattern of the compound.

Ion	m/z	Description
$[M]^+$	142/144	Molecular ion peak (isotopic pattern due to $^{35}Cl/^{37}Cl$)
$[M-Cl]^+$	107	Loss of chlorine
$[M-CH_2Cl]^+$	93	Loss of chloromethyl group

Experimental Protocols

While a specific, detailed synthesis protocol for **3-(Chloromethyl)pyridin-2-amine** is not widely published, a common and effective method for the preparation of chloromethylpyridines is the chlorination of the corresponding hydroxymethylpyridine precursor using a chlorinating agent such as thionyl chloride ($SOCl_2$).[5]

Synthesis of (2-Aminopyridin-3-yl)methanol (Precursor)

The precursor, (2-aminopyridin-3-yl)methanol, can be synthesized through the reduction of a suitable starting material like 2-amino-3-cyanopyridine or a derivative of 2-aminonicotinic acid.

Chlorination of (2-Aminopyridin-3-yl)methanol

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Disclaimer: This is a representative protocol based on similar transformations and should be adapted and optimized for safety and efficiency in a laboratory setting.

Materials:

- (2-Aminopyridin-3-yl)methanol
- Thionyl chloride ($SOCl_2$)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware and safety equipment

Procedure:

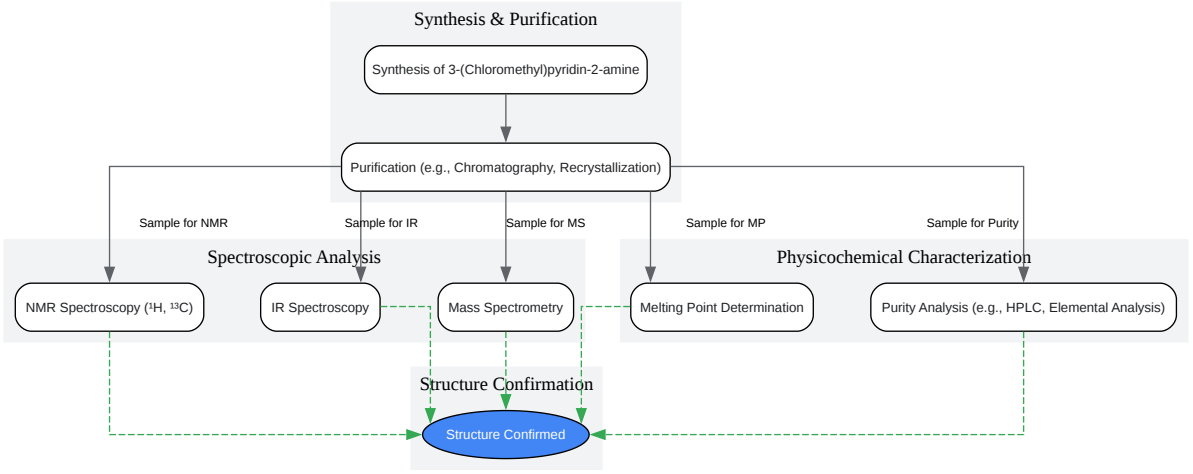
- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (2-aminopyridin-3-yl)methanol in anhydrous DCM.
- Cool the solution to 0 °C using an ice bath.
- Slowly add thionyl chloride ($SOCl_2$) dropwise to the stirred solution. An excess of $SOCl_2$ is typically used.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for a specified period (monitoring by TLC is recommended) to ensure complete conversion.
- After the reaction is complete, carefully quench the excess $SOCl_2$ by slowly adding the reaction mixture to a stirred, saturated solution of sodium bicarbonate at 0 °C.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

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- Filter the solution and concentrate the solvent under reduced pressure to obtain the crude **3-(Chloromethyl)pyridin-2-amine**.
- The crude product can be purified by column chromatography on silica gel or by recrystallization.

Identification Workflow

The following diagram illustrates a logical workflow for the comprehensive identification and characterization of a synthesized batch of **3-(Chloromethyl)pyridin-2-amine**.



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